

In-Depth Technical Guide: Anticancer Agent 176 (Compoint 10 α)

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Compound of Interest

Compound Name: Antitumor agent-176

Cat. No.: B15578551

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Introduction

Anticancer agent 176, also known as Compoint 10 α , is a novel carbohydrate-based aprepitant analog with demonstrated potent and selective cytotoxic activity against neuroblastoma.[1][2] This technical guide provides a comprehensive overview of its chemical structure, biological activity, and mechanism of action, with a focus on the experimental data and protocols for its synthesis and evaluation.

Chemical Structure and Properties

Compoint 10 α is a glucosyl amino derivative and an analog of Aprepitant, a known Neurokinin-1 Receptor (NK1R) antagonist.[2] Its chemical structure is characterized by a carbohydrate scaffold, which contributes to its unique pharmacological profile.

Identifier	Value
IUPAC Name	5-[[[(2R,3S)-2-[(1R)-1-[3,5-bis(trifluoromethyl)phenyl]ethoxy]-3-(4-fluorophenyl)-4-morpholinyl]methyl]-1,2-dihydro-3H-1,2,4-triazol-3-one
Chemical Formula	C30H28F7NO5
SMILES	C--INVALID-LINK--O[C@H]2O[C@@H]3CO--INVALID-LINK--F)N">C@HC5=CC=CC=C5
Molecular Weight	615.54 g/mol

Biological Activity and Quantitative Data

Compount 10 α exhibits significant in vitro cytotoxicity against human neuroblastoma cell lines. The following table summarizes the key quantitative data from biological assays.

Cell Line	Assay Type	Parameter	Value	Reference
Kelly (Neuroblastoma)	MTT Assay (72 hrs)	IC50	6.3 μ M	[1][3]
TERT-RPE1 (non-tumoral)	MTT Assay (72 hrs)	IC50	92.3 μ M	[3]

Experimental Protocols

Synthesis of Compount 10 α

The synthesis of Compount 10 α is based on the methods described for the preparation of aprepitant and its analogs. A key step involves the stereoselective synthesis of the carbohydrate-based morpholine core, followed by coupling with the triazolone moiety. For detailed synthetic procedures, refer to the supplementary information of the primary literature.

Cytotoxicity Evaluation: MTT Assay

The in vitro cytotoxicity of Compount 10α was determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[4][5][6]

Protocol:

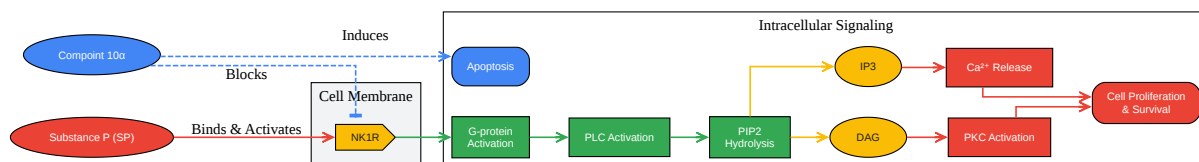
- **Cell Seeding:** Human neuroblastoma (Kelly) and non-tumoral (TERT-RPE1) cells were seeded in 96-well plates at a predetermined optimal density and allowed to adhere overnight.[5]
- **Compound Treatment:** Cells were treated with various concentrations of Compount 10α and incubated for 72 hours.[3]
- **MTT Addition:** After the incubation period, MTT solution (final concentration 0.5 mg/mL) was added to each well, and the plates were incubated for an additional 4 hours at 37°C.[6]
- **Formazan Solubilization:** The formazan crystals formed by viable cells were dissolved by adding a solubilization solution (e.g., DMSO).[6]
- **Absorbance Measurement:** The absorbance was measured at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** The IC50 values were calculated from the dose-response curves.

Mechanism of Action and Signaling Pathways

Compount 10α is an antagonist of the Neurokinin-1 Receptor (NK1R). The binding of the natural ligand, Substance P (SP), to NK1R activates several downstream signaling pathways involved in cell proliferation, survival, and migration. By blocking this interaction, Compount 10α inhibits these pro-cancerous signals, leading to apoptosis in cancer cells.

NK1R Antagonist Signaling Pathway

The following diagram illustrates the proposed mechanism of action of Compount 10α as an NK1R antagonist.

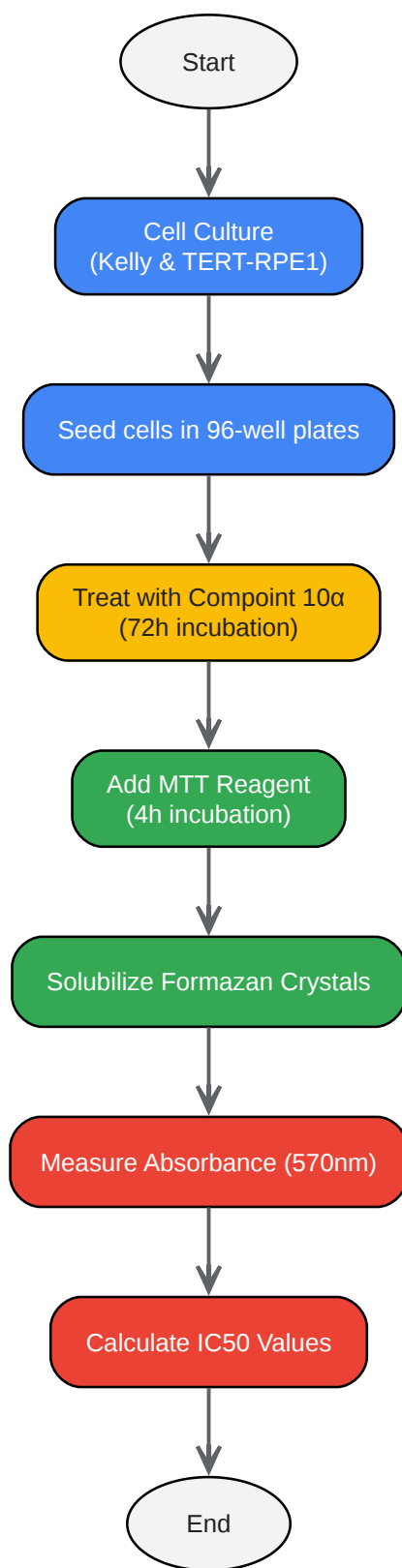


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Caption: Proposed signaling pathway of Compoin 10α as an NK1R antagonist.

Experimental Workflow for Cytotoxicity Testing

The general workflow for evaluating the cytotoxic effects of Compoin 10α is depicted below.



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